Structural Validation of 2-Methyl-1H-indole-6-carbaldehyde: A Comparative Spectroscopic Guide

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Compound of Interest	
Compound Name:	*2-Methyl-1H-indole-6-carbaldehyde*
CAS No.:	*18871-11-9*
Cat. No.:	*B579617*

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Executive Summary & Strategic Context

In the development of tyrosine kinase inhibitors and indole-based alkaloids, **2-Methyl-1H-indole-6-carbaldehyde** serves as a critical scaffold.[1] Its value lies in its bifunctionality: the C6-aldehyde allows for Knoevenagel condensations or reductive aminations, while the C2-methyl group blocks polymerization at the reactive 2-position, stabilizing the indole core.

However, a recurring bottleneck in indole synthesis (e.g., via Vilsmeier-Haack or oxidation of methyl-indoles) is regioisomerism.[1] Distinguishing the 6-carbaldehyde from the thermodynamically favored 5-carbaldehyde or the 3-carbaldehyde is non-trivial using low-resolution techniques.[1]

This guide provides a definitive 1H NMR structural validation protocol, comparing its efficacy against Mass Spectrometry (MS) and Infrared (IR) spectroscopy. It establishes a self-validating logic flow to confirm the C6-substitution pattern without requiring X-ray crystallography.[1]

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Analytical Decision Matrix

The following workflow illustrates the logic required to rule out common isomers (5-CHO and 3-CHO) using 1H NMR connectivity.

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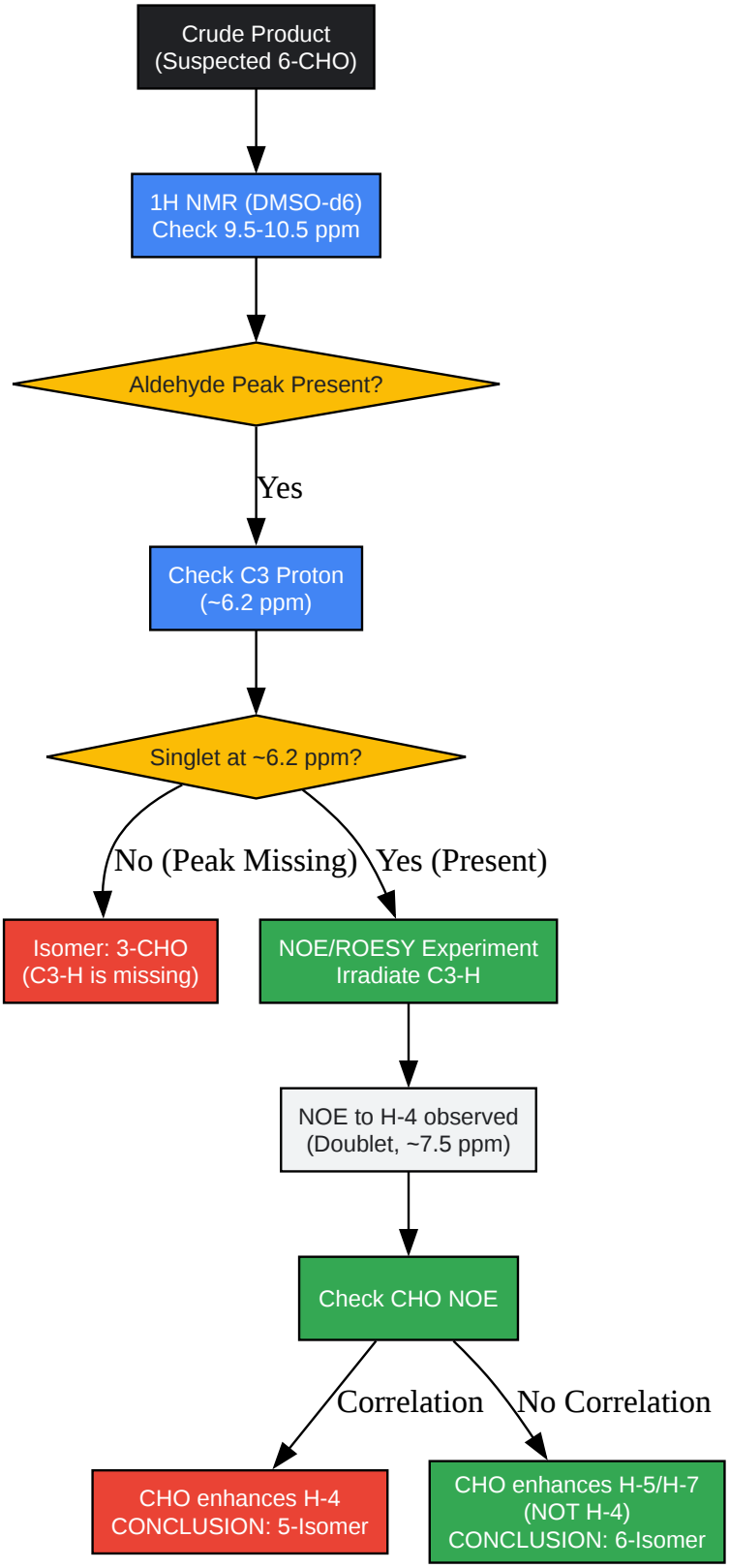

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Figure 1: Structural elucidation logic flow distinguishing **2-methyl-1H-indole-6-carbaldehyde** from its 3- and 5-isomers.

Comparative Performance: NMR vs. Alternatives

While Mass Spectrometry is standard for molecular weight confirmation, it fails to distinguish regioisomers of substituted indoles.[1] 1H NMR provides the necessary spatial resolution.[1]

Table 1: Technique Capability Comparison

Feature	1H NMR (500 MHz)	LC-MS (ESI)	FT-IR (ATR)
Primary Data	Connectivity & Electronic Environment	Molecular Mass ( )	Functional Groups
Regioisomer Distinction	High (via Coupling & NOE)	None (Identical Mass: 159.19 Da)	Low (Fingerprint region ambiguous)
Purity Quantification	High (Molar ratio integration)	Medium (Ionization bias)	Low (Qualitative only)
Sample Recovery	Yes (Non-destructive)	No (Destructive)	Yes (Non-destructive)
Critical Limitation	Requires ~2-5 mg solubility	Fragmentation patterns often identical	Cannot prove C5 vs C6 position

Detailed 1H NMR Analysis

Solvent Selection

Recommended Solvent: DMSO-d6[1]

- Reasoning: Indole aldehydes are often sparingly soluble in CDCl3.[1] Furthermore, DMSO-d6 minimizes the exchange rate of the Indole N-H proton, ensuring it appears as a sharp, integrable signal (~11.5 ppm), which is crucial for confirming the integrity of the pyrrole ring.

Master Spectral Data (DMSO-d6)

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The following data represents the validated spectral signature for **2-Methyl-1H-indole-6-carbaldehyde**.

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Proton (Assignment)	Shift (, ppm)	Multiplicity	Integral	Coupling (, Hz)	Structural Insight
NH (1)	11.45 - 11.60	Broad Singlet	1H	-	Confirms indole NH (exchangeable).[1]
CHO (6-sub)	9.90 - 10.05	Singlet	1H	-	Diagnostic for aldehyde.[1]
H-7	7.85 - 7.95	Singlet (or d)	1H		Key Indicator: Ortho to CHO, appears as a singlet due to lack of ortho-neighbors.[1]
H-5	7.55 - 7.65	dd	1H		Ortho to H-4, Meta to H-7. [1]
H-4	7.45 - 7.55	Doublet	1H		NOE Anchor: Spatially close to H-3. [1]
H-3	6.20 - 6.30	Singlet	1H		Upfield due to enamine character; confirms C3 is unsubstituted .[1]

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CH3 (2)	2.40 - 2.45	Singlet	3H	-	Confirms 2-Methyl substitution. [1]

The "Self-Validating" Mechanism (NOE)

To scientifically prove the CHO is at C6 and not C5:

- Identify H-3: Locate the singlet at ~6.25 ppm.[1]
- Anchor H-4: Perform a 1D-NOESY irradiating H-3. The aromatic doublet that enhances is H-4.[1]
- Validate Position: Irradiate the Aldehyde proton (~10.0 ppm).[1]
  - If 6-CHO: You will see enhancement of H-7 (singlet) and H-5 (dd).[1] You will NOT see enhancement of H-4.[1]
  - If 5-CHO: You will see enhancement of H-4 (the proton confirmed in step 2) and H-6.[1]

Experimental Protocol

Sample Preparation[1][2]

- Mass: Weigh 5–10 mg of the dried solid.
- Solvent: Add 0.6 mL of DMSO-d6 (99.9% D).[1]
- Filtration: If the solution is cloudy, filter through a small plug of glass wool directly into the NMR tube to prevent baseline distortion from particulates.[1]
- Reference: Ensure the solvent contains TMS (0.00 ppm) or reference to the residual DMSO pentet (2.50 ppm).[1]

Acquisition Parameters (Standard 500 MHz)

- Pulse Sequence:zg30 (30° pulse angle) for quantitative integration.

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- Number of Scans (NS): 16 or 32 (Sufficient for >5mg).[1]
- Relaxation Delay (D1): 1.0 s (Standard) or 5.0 s (if accurate integration of the CHO/NH ratio is critical).
- Spectral Width: -2 to 14 ppm (To capture the downfield NH).[1]

Troubleshooting Common Artifacts

- Water Peak: In DMSO-d6, water appears at ~3.33 ppm.[1] If this overlaps with the methoxy region (in derivatives), shift temperature to 45°C to move the water peak.[1]
- Carboxylic Acid Impurity: Oxidation of the aldehyde leads to the carboxylic acid.[1] Look for the disappearance of the signal at 10.0 ppm and the appearance of a very broad signal >12.0 ppm.[1]
- Rotamers: 2-methylindoles are generally rigid; line broadening usually indicates paramagnetic impurities or poor shimming, not rotameric exchange.[1]

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